

(2-ethynylphenyl)methanol physical properties

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Compound of Interest

Compound Name: (2-ethynylphenyl)methanol

CAS No.: 10602-08-1

Cat. No.: B087926

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Technical Profile: (2-Ethynylphenyl)methanol

High-Purity Precursor for Isobenzofuran Generation & Heterocyclic Synthesis

Executive Summary

(2-Ethynylphenyl)methanol (CAS 10602-08-1) is a bifunctional aromatic intermediate featuring an ortho-positioned alkyne and a hydroxymethyl group. Its primary utility in drug discovery and materials science lies in its ability to serve as a latent precursor to isobenzofuran, a highly reactive diene used in Diels-Alder cycloadditions to construct complex polycyclic scaffolds (e.g., steroids, alkaloids). This guide details its physicochemical properties, spectral characteristics, validated synthesis protocols, and reactivity profiles.

Chemical Identity & Structural Characterization[1][2] [3]

Parameter	Data
IUPAC Name	(2-Ethynylphenyl)methanol
Common Synonyms	2-Ethynylbenzyl alcohol; o-Ethynylbenzyl alcohol
CAS Registry Number	10602-08-1
Molecular Formula	C ₉ H ₈ O
Molecular Weight	132.16 g/mol
SMILES	<chem>C#Cc1ccccc1CO</chem>
InChI Key	ZK CWIJQOZH ADEM-UHFFFAOYSA-N
Structure Description	1,2-disubstituted benzene ring containing a terminal ethynyl group (-C≡CH) and a hydroxymethyl group (-CH ₂ OH). [1] [2]

Physical & Thermodynamic Properties

The following data represents the standard physicochemical profile for high-purity (>95%) samples.

Property	Value / Range	Notes
Physical State	Solid (Crystalline powder)	Can appear as a supercooled liquid if impure.
Appearance	White to pale yellow	Darkens upon oxidation or polymerization.
Melting Point	66 – 70 °C	Sharp melting point indicates high purity.
Boiling Point	254 °C (at 760 mmHg)	Predicted value; typically sublimes or degrades.
Density	1.1 ± 0.1 g/cm ³	Predicted.[3]
Flash Point	117.7 ± 15.6 °C	Combustible solid.
Solubility	Soluble in MeOH, EtOH, DMSO, CH ₂ Cl ₂ , EtOAc.	Sparingly soluble in water; lipophilic (LogP ~1.2).
pKa	~14.8 (Alcoholic -OH)	Weakly acidic alkyne proton (pKa ~25).

Spectral Characterization

Accurate identification requires analysis of the distinct alkyne and alcohol signatures.

Infrared Spectroscopy (IR)

- O-H Stretch: Broad band at 3200–3400 cm⁻¹ (Intermolecular H-bonding).
- C≡C Stretch: Weak to medium absorption at ~2100–2120 cm⁻¹ (Characteristic of terminal alkynes).
- ≡C-H Stretch: Sharp peak at ~3280–3300 cm⁻¹.

Nuclear Magnetic Resonance (¹H NMR, CDCl₃, 400 MHz)

- Aromatic Protons (4H): Multiplet region at δ 7.20 – 7.55 ppm. The proton ortho to the alkyne is typically deshielded.

- Benzylic Protons (-CH₂-): Singlet (or doublet if coupled to OH) at δ 4.75 – 4.85 ppm.
- Alkyne Proton ($\equiv$ C-H): Singlet at δ 3.30 – 3.45 ppm.
- Hydroxyl Proton (-OH): Broad singlet at δ 2.0 – 3.0 ppm (Concentration dependent).

Synthesis & Manufacturing Protocol

The industrial standard for synthesizing **(2-ethynylphenyl)methanol** is the Sonogashira Cross-Coupling reaction, utilizing 2-iodobenzyl alcohol or 2-bromobenzyl alcohol.

Protocol: Sonogashira Coupling from 2-Iodobenzyl Alcohol

Rationale: The use of trimethylsilylacetylene (TMS-acetylene) prevents homocoupling of the alkyne and allows for controlled deprotection.

Step 1: Coupling

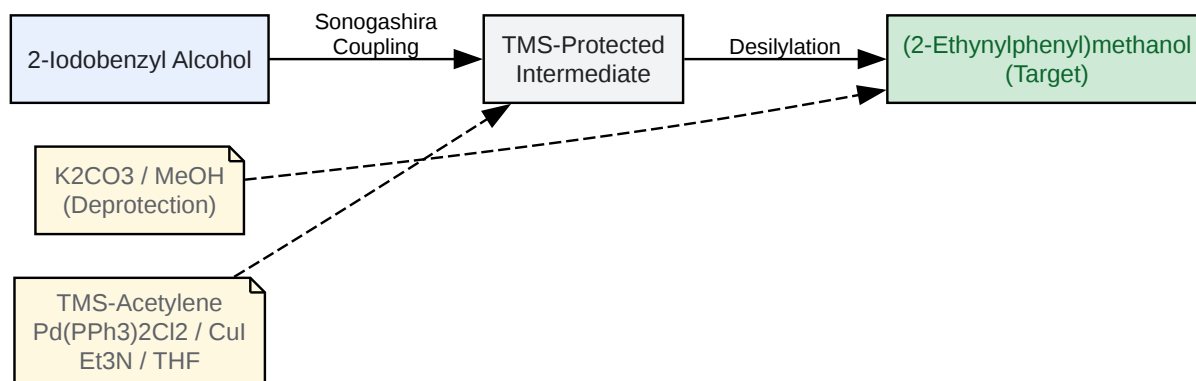
- Reagents: 2-Iodobenzyl alcohol (1.0 eq), TMS-acetylene (1.2 eq), Pd(PPh₃)₂Cl₂ (2-5 mol%), CuI (1-2 mol%).
- Solvent/Base: Triethylamine (Et₃N) or Diethylamine (Et₂NH) in THF.
- Conditions: Stir under inert atmosphere (Ar or N₂) at Room Temperature (RT) for 4–12 hours.
- Workup: Filter off ammonium salts, concentrate, and purify via silica gel chromatography to obtain the TMS-protected intermediate.

Step 2: Deprotection

- Reagents: TMS-intermediate, K₂CO₃ (1.5 eq).
- Solvent: Methanol (MeOH).
- Conditions: Stir at RT for 1–2 hours.

- Purification: Aqueous workup followed by recrystallization (Hexanes/EtOAc) or column chromatography.

Synthesis Workflow Diagram



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Figure 1: Two-step synthesis via Sonogashira coupling and base-mediated deprotection.

Reactivity Profile & Applications

The strategic value of **(2-ethynylphenyl)methanol** lies in its ability to undergo cycloisomerization.

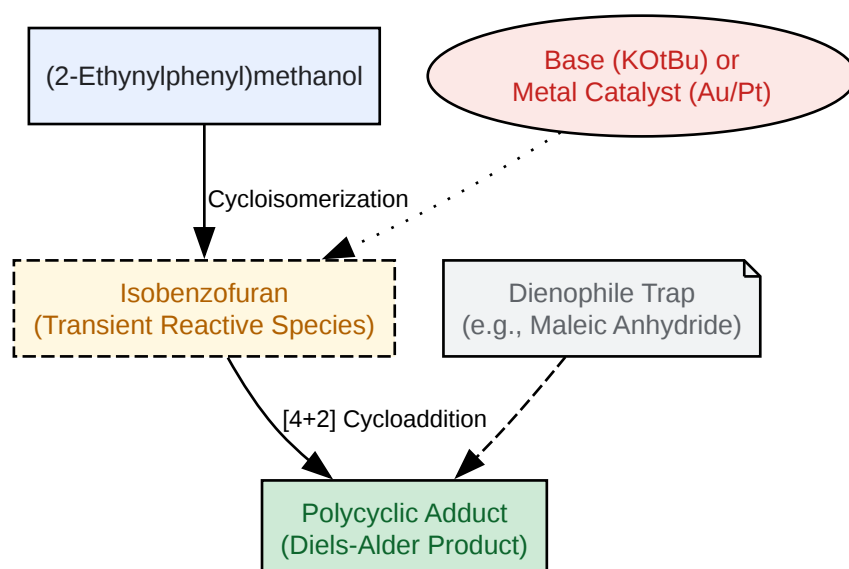
Isobenzofuran Generation

Upon treatment with base (e.g., KOtBu) or transition metal catalysts (Au, Pt, Ru), the compound cyclizes to form isobenzofuran. Isobenzofuran is an extremely reactive diene that cannot be isolated but can be trapped in situ by dienophiles (e.g., maleic anhydride, quinones) to form polycyclic adducts.

Key Application:

- Drug Development: Synthesis of anthracycline antibiotics and lignan natural products.
- Materials Science: Precursor for acenes and organic semiconductors.

Reactivity Pathway Diagram



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Figure 2: Generation of transient isobenzofuran and subsequent trapping via Diels-Alder reaction.

Safety & Handling (GHS Classification)

Signal Word:DANGER

Hazard Code	Statement	Precautionary Measures
H302	Harmful if swallowed.	Wash hands thoroughly after handling.
H319	Causes serious eye irritation.	Wear eye protection/face shield.[4]
H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	Avoid breathing dust/fume. Use in a fume hood.

Storage: Store at 2–8 °C under an inert atmosphere (Argon/Nitrogen). Protect from light to prevent polymerization.

References

- Chemical Identity & Properties: PubChem. **(2-Ethynylphenyl)methanol** (CID 11007947).[1]
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- Synthesis Protocol (Sonogashira): Chinchilla, R., & Nájera, C. (2007). The Sonogashira Reaction: A Booming Methodology in Synthetic Organic Chemistry. Chemical Reviews.
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